

Comparison of Methyl 4-amino-3-methoxy

Author: BenchChem Technical

Compound of Interest

Compound Name: Methyl 4-amino-3-methoxybenzoate
Cat. No.: B1297697

A Comparative Analysis of **Methyl 4-amino-3-methoxybenzoate** and Its Structural Isomers for Pharmaceutical Research

This guide provides a detailed comparison of **Methyl 4-amino-3-methoxybenzoate** with its key structural isomers, Methyl 3-amino-4-methoxybenzoate, and Methyl 2-amino-5-methoxybenzoate, developed by presenting their distinct physicochemical properties, applications as pharmaceutical intermediates, and relevant experimental protocols of these molecules.

Physicochemical and Structural Properties

The location of the amino and methoxy functional groups on the benzoate ring is the primary determinant of the distinct physical and chemical properties. In this instance, **Methyl 4-amino-3-methoxybenzoate** is utilized in the preparation of various organic heterocyclic compounds and small molecule inhibitors.

Below is a summary of the key physicochemical properties for **Methyl 4-amino-3-methoxybenzoate** and two of its common isomers.

Property	Methyl 4-amino-3-methoxybenzoate	Methyl 3-amino-4-methoxybenzoate
CAS Number	41608-64-4[2][3][4]	2481-91-1
Molecular Formula	C ₉ H ₁₁ NO ₃ [2]	C ₉ H ₉ NO ₃
Molecular Weight	181.19 g/mol [2][4]	181.17 g/mol
IUPAC Name	methyl 4-amino-3-methoxybenzoate[2]	methyl 3-amino-4-methoxybenzoate
Melting Point	Not specified	82-83 °C
Appearance	Solid[3]	Solid
Synonyms	4-Amino-3-methoxybenzoic acid methyl ester[2]	3-Amino-4-methoxybenzoic acid methyl ester

```
graph Structural_Isomers {
  layout=neato;
  node [shape=none, margin=0];
  edge [style=invis];

  // Isomer 1: Methyl 4-amino-3-methoxybenzoate
  node1 [pos="0,2.5!", image="https://pubchem.ncbi.nlm.nih.gov/image/imgsrv.fcgi?cid=602411&t=l", label="Methyl 4-amino-3-methoxybenzoate"];

  // Isomer 2: Methyl 3-amino-4-methoxybenzoate
  node2 [pos="2.5,0!", image="https://pubchem.ncbi.nlm.nih.gov/image/imgsrv.fcgi?cid=2770281&t=l", label="Methyl 3-amino-4-methoxybenzoate"];

  node1 --- node2;
```

```
// Isomer 3: Methyl 4-amino-2-methoxybenzoate
node3 [pos="-2.5,0!", image="https://pubchem.ncbi.nlm.nih.gov/image/imgsrv.fcgi?cid=530987&t=l", label="Methy'
```

```
node1 -- node2;
node2 -- node3;
node3 -- node1;
}
```

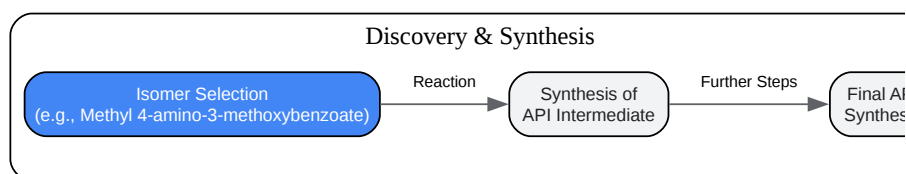
Caption: Chemical structures of t

Applications in Pharmaceutical Synthesis

Aminobenzoate isomers are valuable intermediates in the synthesis of active pharmaceutical ingredients (APIs).[5] The specific substitution pattern o

- **Methyl 4-amino-3-methoxybenzoate:** This isomer serves as a precursor in various organic syntheses. While specific drug synthesis pathways for kinase inhibitors.
- **Methyl 3-amino-4-methoxybenzoate:** The search results did not specify pharmaceutical applications for this isomer.
- **Methyl 4-amino-2-methoxybenzoate:** This isomer is a related compound to key intermediates in various synthetic pathways.

The following diagram illustrates a generalized workflow for utilizing such isomers in a drug development pipeline.



[Click to download full](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 4-amino-3-methoxybenzoate | 41608-64-4 [chemicalbook.com]
- 2. Methyl 4-amino-3-methoxybenzoate | C₉H₁₁NO₃ | CID 602411 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Methyl 4-amino-3-methoxybenzoate | 41608-64-4 [sigmaaldrich.com]
- 4. METHYL 4-AMINO-3-METHOXYBENZOATE | CAS 41608-64-4 [matrix-fine-chemicals.com]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Comparison of Methyl 4-amino-3-methoxybenzoate with other aminobenzoate isomers]. BenchChem, [2025]. aminobenzoate-isomers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.